

## IR-820 excitation and emission spectra

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An In-depth Technical Guide to the Excitation and Emission Spectra of IR-820

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**IR-820** is a near-infrared (NIR) cyanine dye with significant applications in biomedical research, particularly in in vivo imaging and photothermal therapy (PTT).[1] As an analog of Indocyanine Green (ICG), **IR-820** exhibits similar optical properties but with enhanced stability in aqueous solutions.[2][3] Its strong absorption and emission in the NIR window (700-1700 nm) allow for deep tissue penetration, making it an excellent candidate for imaging and therapeutic applications.[1][4] This guide provides a comprehensive overview of the spectral properties of **IR-820**, detailed experimental protocols for its characterization, and a summary of its behavior in biological environments.

## **Photophysical Properties of IR-820**

The optical properties of **IR-820** are highly dependent on its solvent environment. A notable characteristic is the significant enhancement of its fluorescence quantum yield upon binding to serum proteins like albumin.[5][6] This interaction leads to a brighter signal in vivo compared to aqueous solutions. The key photophysical parameters are summarized below.

## **Quantitative Data Summary**



Property	Value	Solvent/Condition	Source(s)
Absorption Maximum (λabs)	~820 nm	Methanol	[2][7]
~691 nm	Water	[2]	
~685 nm	Water	[3]	_
Red-shifted ~143 nm from water	10% Fetal Bovine Serum (FBS)	[5][8]	
Excitation Maximum (λex)	~710 nm	General	[1][9]
~800 nm	General	[10]	
~820 nm	Methanol	[7]	_
Emission Maximum (λem)	~820 nm	General	[1][9]
~829 nm	Water	[5][8]	
~850 nm	Methanol	[7]	_
~858 nm	10% Fetal Bovine Serum (FBS)	[5][8]	
Quantum Yield (QY)	0.313%	Water	[5][8]
2.521%	10% Fetal Bovine Serum (FBS)	[5][8]	
Molar Absorptivity (ε)	72 x 104 dm3mol- 1cm-1	Aqueous Solution	
Photothermal Conversion Efficiency	32.74%	Aqueous Solution	[5]

## **Experimental Protocols**

Accurate characterization of **IR-820**'s spectral properties is crucial for its application. The following protocols are based on methodologies reported in the literature.



## **Measurement of Absorption and Emission Spectra**

This protocol describes the standard procedure for determining the absorbance and fluorescence spectra of **IR-820** in a specific solvent.

#### Methodology:

- Sample Preparation: Prepare a stock solution of IR-820 in a suitable solvent (e.g., DMSO, water, or 10% FBS).[1][5] Dilute the stock solution to the desired concentration (e.g., 0.01 mg/mL) for spectral measurements.[5][8]
- Absorption Measurement:
  - Use a dual-beam UV-vis spectrophotometer (e.g., Shimadzu 2550).[5][8]
  - Use a quartz cuvette with a 1.0 cm path length.
  - Scan a wavelength range of 400 nm to 1100 nm, using the solvent as a blank for baseline correction.[1]
  - Identify the wavelength of maximum absorbance (λabs).
- Emission Measurement:
  - Use a fluorescence spectrometer (e.g., Edinburgh Instruments FLS980).[8]
  - Excite the sample at its absorption maximum or with a suitable laser line (e.g., 793 nm).[5]
  - Scan the emission spectrum over a relevant range (e.g., 750 nm to 1300 nm).
  - Identify the wavelength of maximum emission (λem).

### **Determination of Fluorescence Quantum Yield (QY)**

The quantum yield is determined relative to a standard dye with a known QY.

Methodology:



- Reference Standard: Select a suitable reference standard with a known quantum yield in the NIR region, such as ICG in DMSO (QY ≈ 5.995% > 900 nm).[5]
- Sample Preparation: Prepare a series of dilutions of both the IR-820 sample and the
  reference standard in their respective solvents. The concentrations should be chosen to
  ensure absorbance values are below 0.1 at the excitation wavelength to minimize reabsorption effects.

#### Data Acquisition:

- Measure the absorbance of each solution at the excitation wavelength using a UV-vis spectrophotometer.[5]
- Measure the fluorescence emission spectrum for each solution using a fluorescence spectrometer, ensuring identical instrument settings (e.g., excitation wavelength, slit widths) for both the sample and the reference.[5]

#### Calculation:

- Integrate the area under the fluorescence emission curve for each concentration.
- Plot the integrated fluorescence intensity versus absorbance for both the IR-820 sample and the reference standard.
- The quantum yield (Φs) of the sample is calculated using the following equation: Φs = Φr \*
   (ms / mr) \* (ns2 / nr2) where Φ is the quantum yield, m is the slope from the plot of
   integrated fluorescence intensity vs. absorbance, and n is the refractive index of the
   solvent. The subscripts 's' and 'r' denote the sample and reference, respectively.[5]

## In Vivo Imaging and Photothermal Therapy Workflow

**IR-820** is frequently used for NIR-II fluorescence imaging and photothermal therapy in preclinical models.

#### Methodology:

 Animal Model: Utilize appropriate animal models (e.g., mice with a cranial window for cerebrovascular imaging or bearing subcutaneous tumors).[5][11]

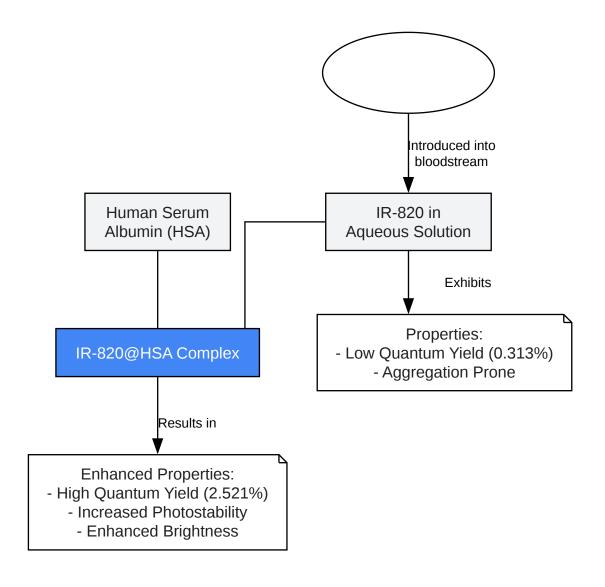


- Agent Administration: Prepare a sterile solution of IR-820 in a biocompatible vehicle (e.g., PBS or serum-containing media). Administer the solution via intravenous injection (e.g., 0.5 mg/mL, 200 μL per mouse).[5][11]
- Fluorescence Imaging:
  - At desired time points post-injection, anesthetize the animal.
  - Use a dedicated NIR-II imaging system equipped with an appropriate excitation laser (e.g., 793 nm, 20 mW/cm2) and a sensitive detector (e.g., InGaAs camera).[5][11]
  - Acquire images using a long-pass filter to isolate the NIR-II fluorescence signal (>900 nm).
- Photothermal Therapy (PTT):
  - For therapeutic applications, use a high-power NIR laser (e.g., 793 nm or 808 nm)
     directed at the target tissue (e.g., tumor).[5][9]
  - Irradiate the area for a defined period (e.g., 10 minutes) at a specific power density (e.g., 0.5 W/cm2).[5]
  - Monitor the temperature change at the site using an infrared thermal imaging camera.

# Visualizing Key Mechanisms and Workflows IR-820 Interaction with Serum Albumin

The interaction of **IR-820** with human serum albumin (HSA) is a critical mechanism that enhances its photophysical properties for in vivo applications. This binding event leads to a significant increase in fluorescence brightness and improved stability.





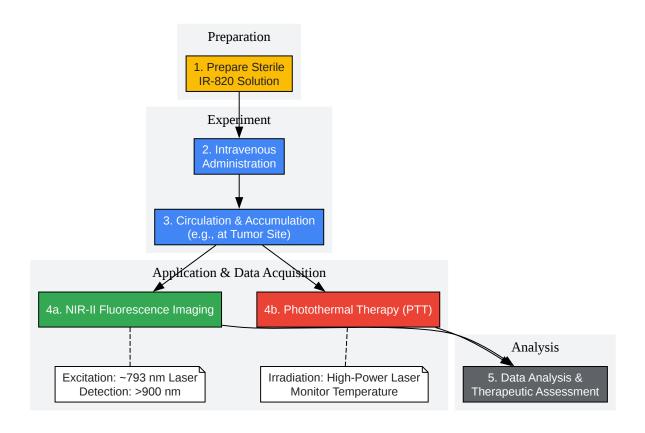
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Caption: Logical diagram of IR-820's interaction with serum albumin.

## **Experimental Workflow for In Vivo Imaging and PTT**

This diagram outlines the typical workflow for using **IR-820** as a theranostic agent in a preclinical setting, from preparation to dual-modality application and data analysis.





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Caption: Workflow for in vivo imaging and photothermal therapy using IR-820.

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